

An In-Depth Technical Guide to 4-Bromo-N-methylaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-N-methylaniline

Cat. No.: B051990

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Bromo-N-methylaniline**, a key chemical intermediate. This document details its chemical identity, physical and chemical properties, a detailed synthesis protocol, and structural information, tailored for professionals in research and development.

Chemical Identity and Structure

4-Bromo-N-methylaniline is an aniline derivative with a bromine substituent at the para position and a methyl group on the nitrogen atom.

CAS Number: 6911-87-1[1][2][3][4]

Molecular Formula: C₇H₈BrN[2][4]

IUPAC Name: **4-bromo-N-methylaniline**[2][4]

SMILES: C1=CC(=C(C=C1)Br)NC[2]

InChI Key: AYVPVDWQZAAZCM-UHFFFAOYSA-N[2][4]

Below is a two-dimensional structural representation of the **4-Bromo-N-methylaniline** molecule.

Caption: 2D Structure of **4-Bromo-N-methylaniline**

Physicochemical Properties

A summary of the key physical and chemical properties of **4-Bromo-N-methylaniline** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	186.05 g/mol	[4]
Appearance	Clear orange to purple to dark purple liquid	[2]
Boiling Point	259-260 °C	[1]
Density	1.482 g/mL at 25 °C	[1]
Refractive Index (n _{20/D})	1.613	[1]
Purity (HPLC)	≥96.0%	[2]

Experimental Protocols

Synthesis of 4-Bromo-N-methylaniline

This section details a common laboratory-scale synthesis of **4-Bromo-N-methylaniline** from N-methylaniline.

Materials:

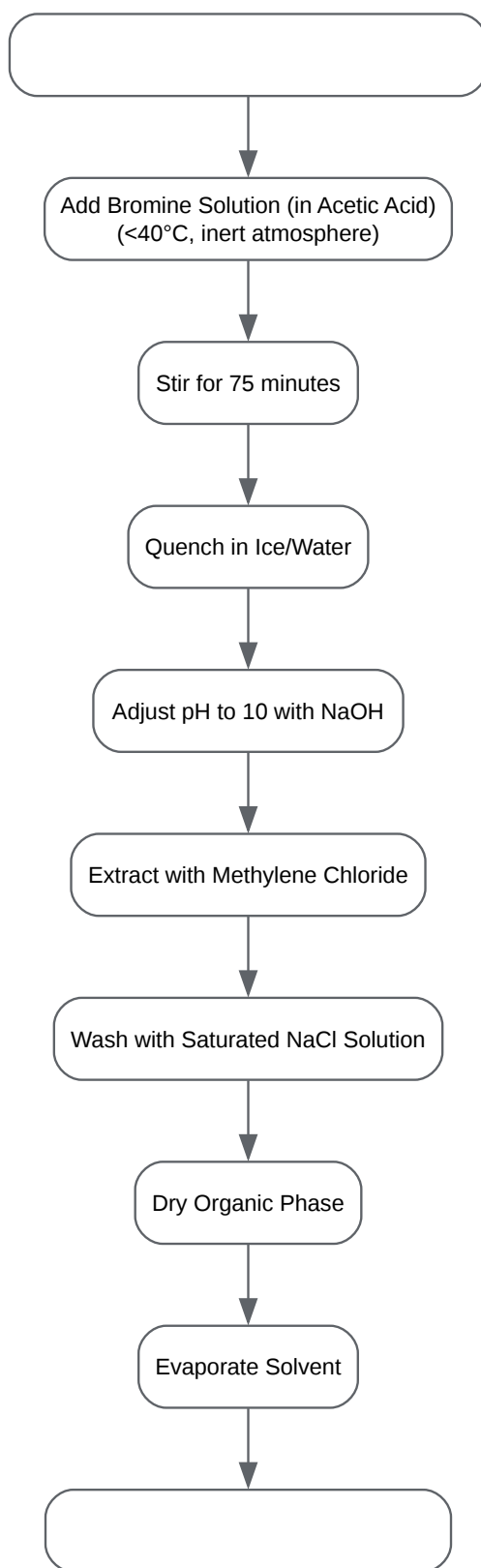
- N-methylaniline
- Bromine
- Acetic acid
- Methylene chloride
- Saturated aqueous sodium chloride solution

- Sodium hydroxide
- Ice

Procedure:

- In a suitable reaction vessel, prepare a mixture of 120 g of N-methylaniline and 600 ml of acetic acid.
- Separately, prepare a solution of 179 g of bromine in 120 ml of acetic acid.
- While maintaining an inert atmosphere, add the bromine solution to the N-methylaniline mixture over a period of 45 minutes. It is crucial to keep the reaction temperature below 40°C during the addition.
- After the addition is complete, continue to stir the reaction mixture for an additional 75 minutes.
- Cool the mixture to room temperature and then pour it into a beaker containing a mixture of ice and water.
- Adjust the pH of the mixture to 10 by the careful addition of sodium hydroxide.
- Extract the product from the aqueous mixture using methylene chloride.
- Wash the combined organic phases with a saturated aqueous sodium chloride solution.
- Dry the organic phase over a suitable drying agent (e.g., anhydrous sodium sulfate).
- Remove the solvent by evaporation under reduced pressure to yield the final product, N-methyl-4-bromo-aniline.[\[1\]](#)

Experimental Workflow:



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Caption: Synthesis workflow for **4-Bromo-N-methylaniline**.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 4-Bromo-N-methylaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051990#4-bromo-n-methylaniline-cas-number-and-structure]

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Address: 3281 E Guasti Rd

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Email: info@benchchem.com